

Clinical Trial Summary & Quantitative Data

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Compound Focus: Dezapelisib

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The following tables summarize key clinical trials for Alpelisib across different indications.

Table 1: Key Pivotal Clinical Trials in Breast Cancer

Trial Identifier / Name	Phase	Patient Population	Intervention	Primary Endpoint (Progression-Free Survival - PFS)	Key Results & Status
SOLAR-1 [1]	Phase III	Postmenopausal men/women with HR+/HER2-, PIK3CA-mutated advanced/metastatic breast cancer, post-endocrine therapy.	Alpelisib (300mg/d) + Fulvestrant vs. Placebo + Fulvestrant	Median PFS: 11.0 months (Alpelisib+Fulvestrant) vs. 5.7 months (Placebo+Fulvestrant)	Approved; Led to FDA approval in May 2019. Demonstrated near doubling of PFS [1].
NCT01870505 (Preclinical) [2]	Preclinical	In vivo/In vitro models of ER+/HER2- breast cancer with acquired resistance to CDK4/6 inhibitors.	Alpelisib as a single agent or in combination	Tumor Growth Inhibition	Preclinical Evidence; Alpelisib completely blocked progression of CDK4/6 inhibitor-resistant xenografts [2].

Table 2: Ongoing and Approved Trials in Non-Cancerous Indications

Trial Identifier	Phase	Patient Population	Intervention	Primary Endpoint	Key Results & Status
EPIK-P1 (Real-world) [3]	N/A (Approved)	Adult & pediatric patients (≥ 2 years) with severe manifestations of PIK3CA-Related Overgrowth Spectrum (PROS).	Alpelisib	Response rate and duration	Approved; FDA accelerated approval in April 2022 [3].
NCT05948943 [4]	Phase II/III	Pediatric & adult patients with symptomatic Lymphatic Malformations (LyM) with PIK3CA mutation.	Alpelisib at different doses vs. Placebo	Change in radiological response and symptom severity	Recruiting; Stage 1 aims to select the dose for confirmatory Phase III (Stage 2) [4].

Experimental Protocols & Key Methodologies

Below is a summary of the core experimental methodologies from pivotal studies on Alpelisib.

1. SOLAR-1 Phase III Clinical Trial Protocol (Breast Cancer) [1]

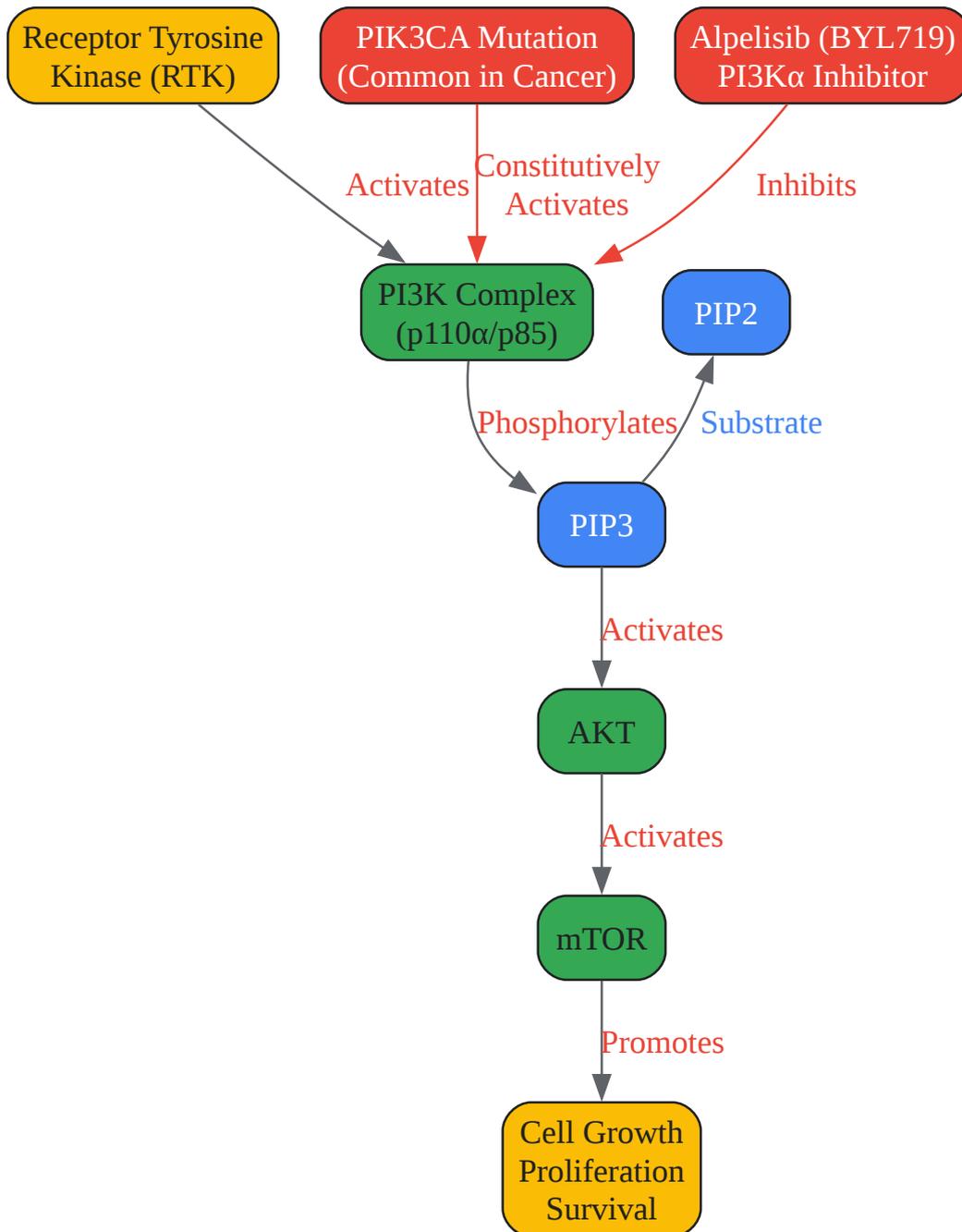
- **Objective:** To evaluate the efficacy and safety of Alpelisib + Fulvestrant in patients with PIK3CA-mutated, HR+/HER2- advanced breast cancer who had received prior endocrine therapy.
- **Design:** Randomized, double-blind, placebo-controlled, two-cohort study (cohorts defined by PIK3CA mutation status).
- **Randomization:** 1:1 ratio to either the Alpelisib-fulvestrant group or the placebo-fulvestrant group.
- **Dosing:**
 - **Alpelisib:** 300 mg oral tablet, once daily, continuously.
 - **Fulvestrant:** 500 mg intramuscular injection on Days 1 and 15 of cycle 1, then on Day 1 of each subsequent 28-day cycle.
- **Key Endpoints:**
 - **Primary:** Progression-Free Survival (PFS) in the PIK3CA-mutated cohort.
 - **Secondary:** Overall Survival (OS), Overall Response Rate (ORR), Clinical Benefit Rate, and safety.

2. Preclinical In Vivo Efficacy Protocol (Overcoming CDK4/6 Resistance) [2]

- **Objective:** To assess the efficacy of Alpelisib in models of ER+/HER2- breast cancer with acquired resistance to CDK4/6 inhibitors.
- **Model Generation:** Resistant cell lines (e.g., EFM19-PR) were established through long-term culture in increasing concentrations of Palbociclib.
- **In Vivo Xenograft Studies:**
 - **Animals:** CD-1 athymic nude mice.
 - **Model Establishment:** ER+/HER2- breast cancer cell lines or patient-derived xenografts (PDXs) were implanted.
 - **Treatment:** Once tumors reached 150-300 mm³, mice were randomized into treatment groups.
 - **Dosing:** Alpelisib was administered as a single agent after resistance to CDK4/6 inhibitors was confirmed.
 - **Tumor Monitoring:** Tumor volume was measured with calipers three times per week and calculated as (height × width × length).
- **Analysis:** Data were analyzed using specialized software (e.g., StudyLog), and tumor growth inhibition was compared between groups.

Signaling Pathway & Mechanism of Action

Alpelisib is an alpha-specific inhibitor of phosphatidylinositol-3-kinase (PI3K). The following diagram illustrates the PI3K pathway and the drug's specific target.



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Alpelisib inhibits the p110 α catalytic subunit of PI3K, blocking oncogenic signaling. [3] [5] [6]

Key Mechanism Details:

- **Target Specificity:** Alpelisib is a small molecule that selectively inhibits the p110 α isoform of PI3K, binding to it 50 times more potently than to other isoforms (β , γ , δ) [1] [6].
- **Context of Action:** In cancers with **PIK3CA mutations** (gain-of-function) or **PTEN loss** (loss-of-function), the PI3K pathway is constitutively hyperactive, leading to uncontrolled cell growth and resistance to

therapies like endocrine therapy in breast cancer [5] [1]. Alpelisib directly counteracts this hyperactivation.

- **Synergistic Effect:** In HR+ breast cancer, combining Alpelisib with the ER downregulator Fulvestrant provides a dual-pathway attack, helping to overcome endocrine resistance [1] [6].

Future Directions and Clinical Considerations

Research continues to expand the potential of Alpelisib:

- **Overcoming Drug Resistance:** Preclinical evidence strongly supports investigating Alpelisib in patients with ER+/HER2- breast cancer who have progressed on CDK4/6 inhibitor and endocrine therapy combinations [2].
- **Novel Combinations:** Research is exploring triple-combination therapies (e.g., PI3K + CDK4/6 + ER antagonists) to prevent or delay the onset of resistance in treatment-naïve models [2].
- **Expansion into Non-Cancerous Diseases:** The success in PROS has paved the way for ongoing clinical trials in other PIK3CA-related disorders, such as Lymphatic Malformations (LyM), highlighting the drug's potential beyond oncology [4].

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